

Application Notes and Protocols: 4,5-Dimethylhexan-1-ol in Organic Synthesis

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Compound of Interest

Compound Name: 4,5-Dimethylhexan-1-ol

Cat. No.: B15181269

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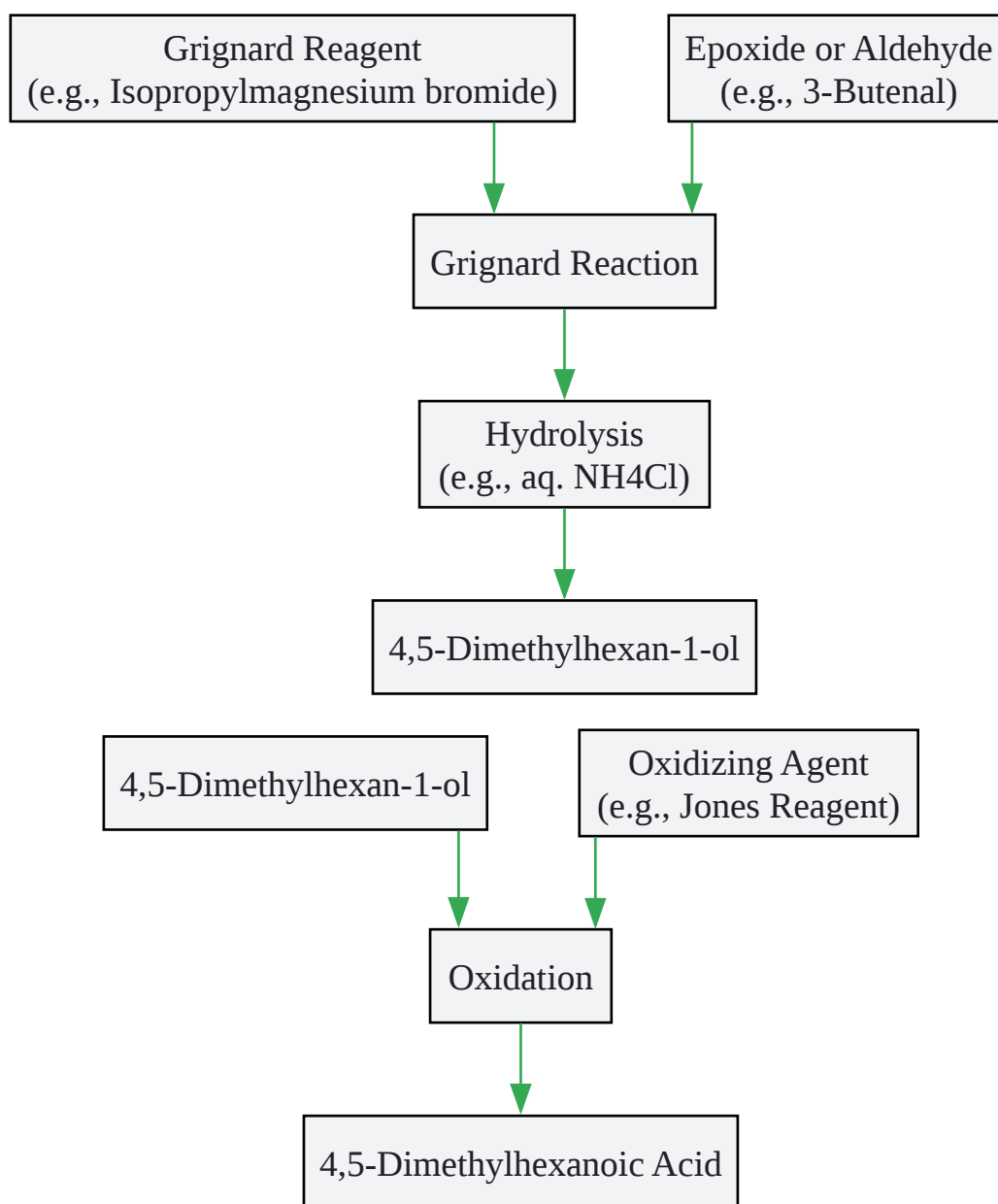
For Researchers, Scientists, and Drug Development Professionals

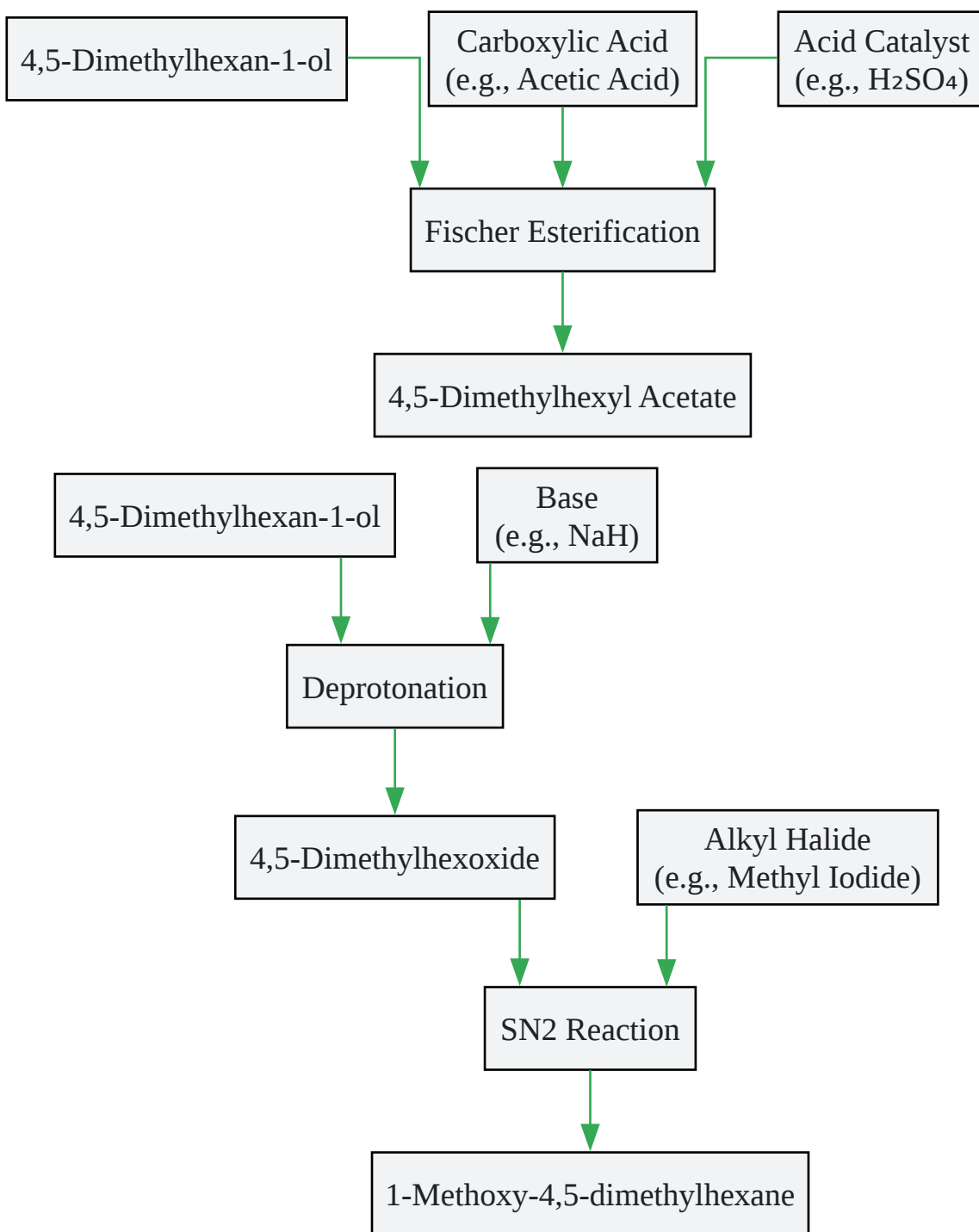
These application notes provide a comprehensive overview of the use of **4,5-Dimethylhexan-1-ol** as a versatile building block in various organic synthesis reactions. The protocols detailed below are representative procedures and may require optimization for specific substrates and scales.

Synthesis of 4,5-Dimethylhexan-1-ol

4,5-Dimethylhexan-1-ol can be synthesized through a Grignard reaction followed by hydrolysis. A potential synthetic route involves the reaction of a Grignard reagent prepared from a suitable haloalkane with an appropriate epoxide or carbonyl compound. A literature-reported synthesis involves the reaction of 2-(3-chloropropoxy)tetrahydro-2H-pyran with 2,3-Dimethylbutanenitrile.^[1]

General Synthetic Workflow:





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References

- 1. 4,5-dimethylhexan-1-ol | CAS#:60564-76-3 | Chemsrsrc [chemsrc.com]
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